

Navigating the Safe Handling of 2-Ethylmorpholine: A Comprehensive Guide

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Compound of Interest

Compound Name: **2-Ethylmorpholine**

Cat. No.: **B1591529**

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For Researchers, Scientists, and Drug Development Professionals

Handling **2-Ethylmorpholine** in a laboratory setting requires a meticulous approach to safety. This guide provides essential, immediate, and actionable information for the operational use and disposal of **2-Ethylmorpholine**, ensuring the well-being of personnel and the integrity of research. As Senior Application Scientists, we synthesize technical data with practical, field-tested insights to empower you with the knowledge to work safely and effectively.

Understanding the Risks: Hazard Profile of 2-Ethylmorpholine

2-Ethylmorpholine is a versatile compound, but it is not without its hazards. A thorough understanding of its risk profile is the foundation of safe handling. It is classified as a substance that can cause skin irritation, serious eye damage, and may cause respiratory irritation.[\[1\]](#)

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Skin Irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation[1]
Serious Eye Damage (Category 1)	GHS05	Danger	H318: Causes serious eye damage[1]
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	GHS07	Warning	H335: May cause respiratory irritation[1]

Key Physical and Chemical Properties:

Property	Value
Molecular Formula	C6H13NO[1][2]
Molecular Weight	115.17 g/mol [1]
Boiling Point	155-157 °C[3]
Density	0.9419 g/cm³[3]

Personal Protective Equipment (PPE): Your First Line of Defense

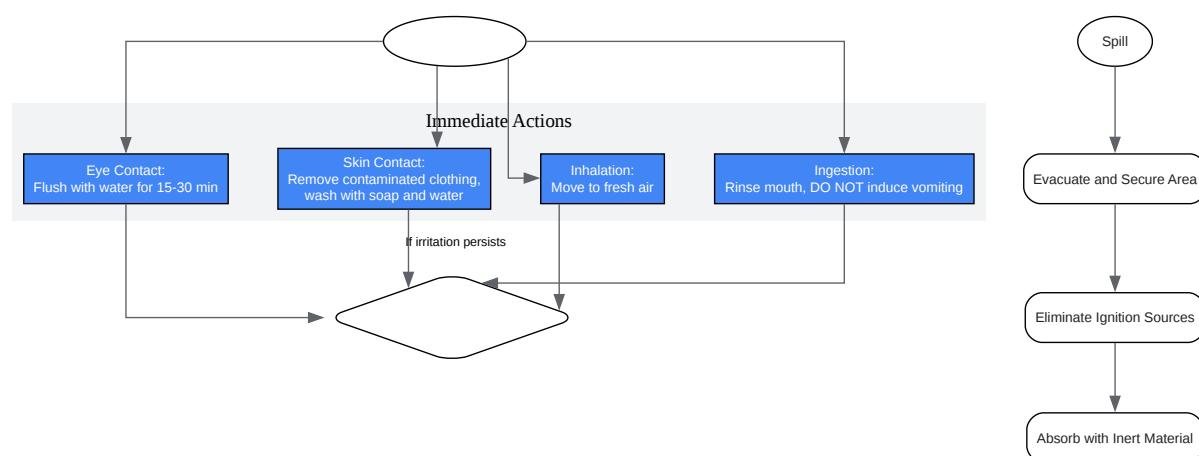
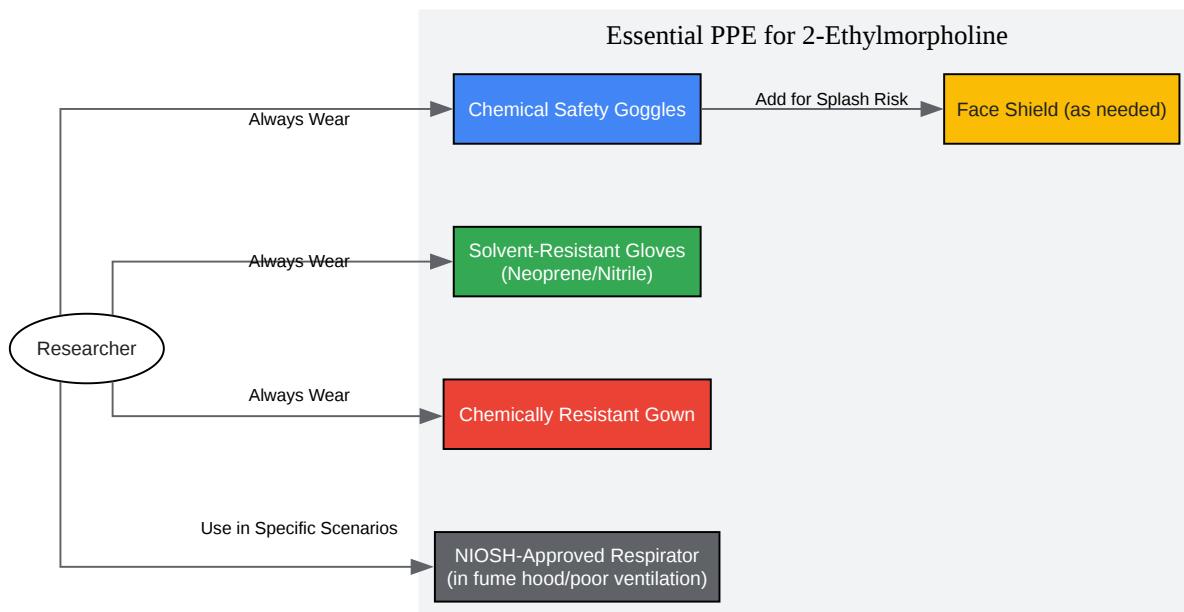
The selection and proper use of Personal Protective Equipment (PPE) are non-negotiable when handling **2-Ethylmorpholine**. The following PPE is mandatory to create a barrier between you and the chemical, mitigating the risk of exposure.

Core PPE Requirements:

- Eye and Face Protection: Chemical safety goggles are the minimum requirement.[4][5] For tasks with a higher risk of splashing, a face shield worn over safety goggles is essential.[6] This dual protection is critical to prevent irreversible eye damage.[1]

- Skin Protection:
 - Gloves: Wear solvent-resistant gloves, such as neoprene or nitrile rubber.[7] It is crucial to inspect gloves for any signs of degradation or perforation before each use.[8] Double gloving is recommended when handling hazardous drugs and provides an extra layer of safety.[6]
 - Lab Coat/Gown: A chemically resistant lab coat or gown is necessary to protect your skin and clothing from potential splashes.[4][6] Ensure the material is non-absorbent; polyethylene-coated polypropylene or similar laminates are preferred over standard cloth lab coats.[6]
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the inhalation of vapors.[4][5] If a fume hood is not available or if exposure limits are likely to be exceeded, a NIOSH-approved respirator with an organic vapor cartridge is required.[4][5]

Visualizing Your PPE Ensemble:



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